

Best practices for long-term storage of Osimertinib dimesylate

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Compound of Interest

Compound Name: Osimertinib dimesylate

Cat. No.: B3028446

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Technical Support Center: Osimertinib Dimesylate

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **Osimertinib dimesylate**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **Osimertinib dimesylate**?

A1: For long-term stability, solid **Osimertinib dimesylate** should be stored at 4°C in a tightly sealed container, protected from moisture.^{[1][2]} Some suppliers also recommend keeping it away from direct sunlight and sources of ignition.^{[1][3]}

Q2: How should I store solutions of **Osimertinib dimesylate**?

A2: Solutions of **Osimertinib dimesylate** should be stored in a tightly sealed container, away from moisture. For long-term storage, it is recommended to store aliquots at -80°C for up to two years or at -20°C for up to one year.^{[1][2]}

Q3: Can I store **Osimertinib dimesylate** at room temperature?

A3: Short-term shipping at room temperature for less than two weeks is generally acceptable for the solid compound.^{[1][3]} However, for long-term storage, the recommended temperature is

4°C to ensure stability.[1][2] The commercial tablet formulation, TAGRISSO®, is recommended to be stored below 30°C and protected from light.[4]

Q4: What are the main factors that can cause degradation of **Osimertinib dimesylate**?

A4: **Osimertinib dimesylate** is known to be labile and can undergo significant degradation under acidic, alkaline, and oxidative conditions.[5][6][7][8] It is relatively stable under thermal, photolytic, and neutral conditions.[6][7] It is also incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[1][3]

Q5: I am dissolving **Osimertinib dimesylate** in DMSO for my experiments. Are there any special considerations?

A5: Yes, it is crucial to use fresh, anhydrous DMSO. Hygroscopic (moisture-absorbing) DMSO can significantly impact the solubility of the product.[2][9]

Q6: What should I do if I suspect my **Osimertinib dimesylate** has degraded?

A6: If you suspect degradation, it is recommended to use a fresh vial of the compound. Signs of degradation could include changes in physical appearance (color, crystallinity) or unexpected experimental results. For confirmation, analytical techniques like RP-HPLC can be used to assess the purity of the compound.[6][7]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Reduced potency or inconsistent results in experiments.	Compound degradation due to improper storage.	Verify storage conditions (temperature, humidity, light exposure). Use a fresh, properly stored aliquot.
Difficulty dissolving the compound.	Use of old or wet DMSO.	Use a fresh, anhydrous stock of DMSO. Gentle warming to 60°C and sonication can aid dissolution. [2]
Precipitate formation in stock solution after freeze-thaw cycles.	Repeated freeze-thaw cycles can affect stability and solubility.	Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.
Unexpected peaks in analytical chromatography (e.g., HPLC, LC-MS).	Presence of degradation products.	Review the handling and storage protocol. Ensure the compound has not been exposed to acidic, basic, or oxidative conditions. [5] [6] [7] [8]

Experimental Protocols

Protocol for Assessing the Stability of Osimertinib Dimesylate

This protocol outlines a general method for assessing the stability of **Osimertinib dimesylate** using Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC), based on methodologies cited in the literature.[\[6\]](#)[\[7\]](#)

1. Preparation of Stock Solution:

- Accurately weigh a known amount of **Osimertinib dimesylate** powder.
- Dissolve in a suitable solvent (e.g., methanol or DMSO) to a known concentration (e.g., 1 mg/mL).

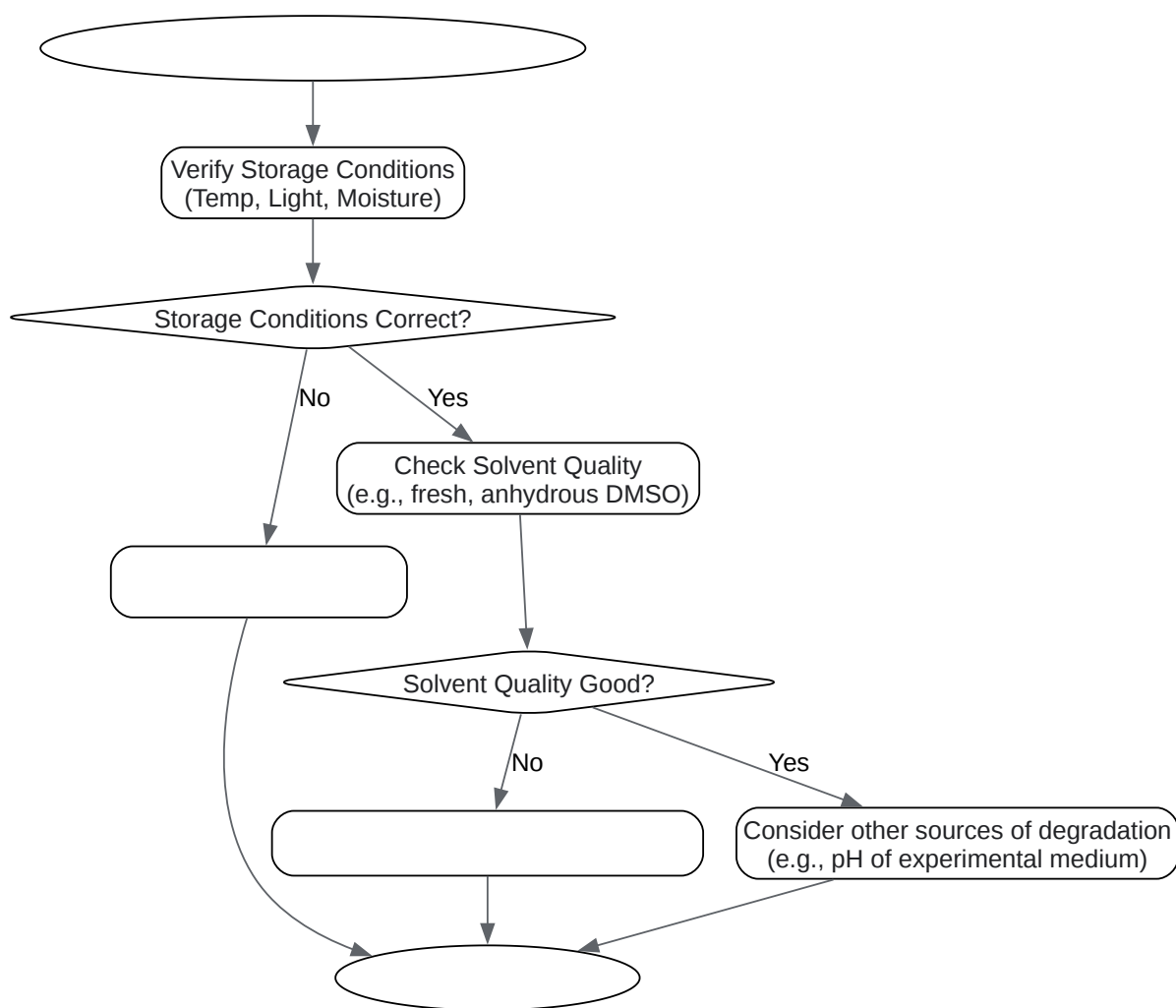
2. Stress Conditions (Forced Degradation):

- Acidic Hydrolysis: Mix the stock solution with an equal volume of 0.1 N HCl and incubate at a controlled temperature (e.g., 60°C) for a specified time.
- Alkaline Hydrolysis: Mix the stock solution with an equal volume of 0.1 N NaOH and incubate at a controlled temperature for a specified time.
- Oxidative Degradation: Mix the stock solution with an equal volume of 3% hydrogen peroxide and keep at room temperature for a specified time.
- Thermal Degradation: Keep the solid powder or solution at an elevated temperature (e.g., 80°C) for a specified duration.
- Photolytic Degradation: Expose the solution to UV light (e.g., 254 nm) for a specified time.

3. Sample Analysis by RP-HPLC:

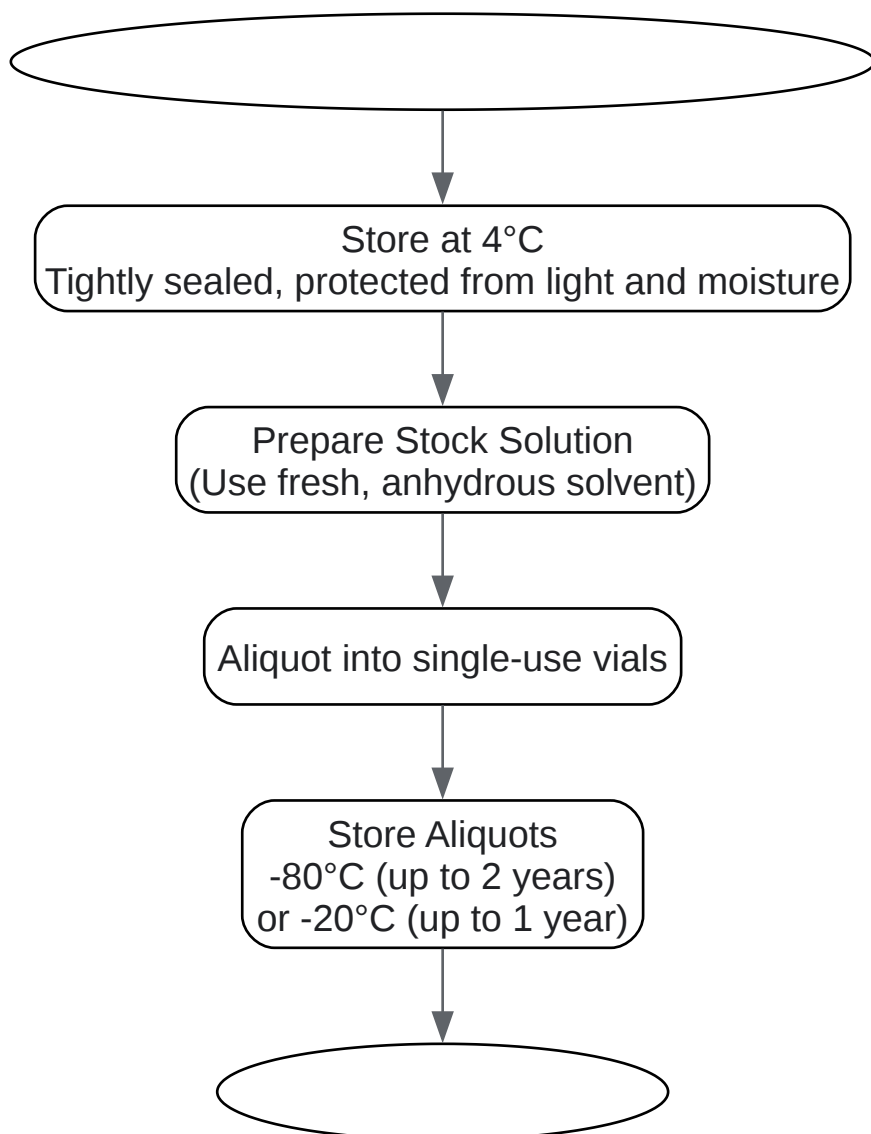
- Mobile Phase: A common mobile phase consists of a mixture of an aqueous buffer (e.g., 0.1% trifluoroacetic acid or ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).^{[5][6]}
- Column: A C18 column is typically used for separation.^{[5][6][7]}
- Detection: Monitor the elution profile using a UV detector at a wavelength of approximately 268 nm.^{[6][7]}
- Analysis: Compare the chromatogram of the stressed samples to that of a non-stressed control sample. The appearance of new peaks or a decrease in the area of the main Osimertinib peak indicates degradation.

Visual Guides



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Caption: Troubleshooting workflow for inconsistent experimental results.



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